

3,5-Dichloropyrazin-2(1H)-one molecular formula and weight

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Compound of Interest

Compound Name: 3,5-Dichloropyrazin-2(1H)-one

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In-Depth Technical Guide: 3,5-Dichloropyrazin-2(1H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of **3,5-Dichloropyrazin-2(1H)-one**, a heterocyclic compound of interest in various research and development applications.

Core Molecular Data

The fundamental molecular properties of **3,5-Dichloropyrazin-2(1H)-one** are summarized below.

Property	Value
Molecular Formula	C4H2Cl2N2O ^[1]
Molecular Weight	164.9775 g/mol ^[1]
CAS Number	130879-62-8 ^[1]

Molecular Structure and Properties Relationship

The chemical structure of **3,5-Dichloropyrazin-2(1H)-one** dictates its physicochemical properties and potential biological activity. The relationship between its identity and core attributes is visualized below.

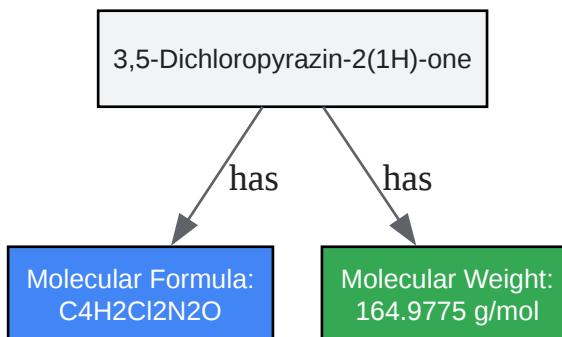


Figure 1: Properties of 3,5-Dichloropyrazin-2(1H)-one

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References

- 1. a2bchem.com [a2bchem.com]
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